

Application Notes and Protocols for Quinoxifen Extraction from Soil Samples

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Compound of Interest

Compound Name: Quinoxifen

Cat. No.: B1680402

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Introduction

Quinoxifen is a quinoline-based fungicide widely used to control powdery mildew on various crops.[1] Its persistence in soil necessitates reliable and efficient analytical methods to monitor its residues, ensuring environmental safety and regulatory compliance. This document provides a detailed protocol for the extraction of **quinoxifen** from soil samples using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, followed by analysis with Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS/MS). The QuEChERS method has been widely adopted for pesticide residue analysis in various matrices due to its simplicity, high throughput, and low solvent consumption.[2][3]

Physicochemical Properties of Quinoxifen

Understanding the physicochemical properties of **quinoxifen** is crucial for optimizing the extraction and cleanup steps.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₁₅ H ₈ Cl ₂ FNO | [4] |
| Molecular Weight | 308.13 g/mol | [4] |
| Water Solubility | 0.047 mg/L | [1] |
| LogP (o/w) | 4.66 | [4] |
| pKa | 3.56 (weak base) | |
| Vapor Pressure | 1.50 x 10 ⁻⁷ mm Hg at 25°C | |

Quinoxifen's low water solubility and high octanol-water partition coefficient (LogP) indicate its lipophilic nature, suggesting strong adsorption to soil organic matter.[1] Its weak basicity implies that the extraction efficiency can be influenced by the pH of the extraction solvent.

Experimental Protocol: Modified QuEChERS Method

This protocol is based on the well-established QuEChERS methodology, adapted for the specific properties of **quinoxifen** and the complexity of the soil matrix.

Materials and Reagents

- Solvents: Acetonitrile (ACN), HPLC grade
- Reagents: Anhydrous magnesium sulfate (MgSO₄), Sodium chloride (NaCl), Trisodium citrate dihydrate, Disodium hydrogen citrate sesquihydrate, Primary secondary amine (PSA) sorbent, C18 sorbent, Graphitized carbon black (GCB) (optional). All reagents should be of analytical grade.
- Standards: Certified reference standard of **quinoxifen**.
- Equipment: High-speed centrifuge, vortex mixer, 50 mL polypropylene centrifuge tubes, 15 mL polypropylene centrifuge tubes, analytical balance, volumetric flasks, pipettes.

Sample Preparation

- Air-dry the soil samples at room temperature and sieve through a 2 mm mesh to remove stones and debris.
- Homogenize the sieved soil thoroughly.

Extraction Procedure

- Weigh 10 g of the homogenized soil sample into a 50 mL polypropylene centrifuge tube.
- Add 10 mL of distilled water to the tube and vortex for 1 minute to hydrate the soil. Let it stand for 30 minutes.
- Add 10 mL of acetonitrile to the tube.
- Add the QuEChERS extraction salts (4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).
- Immediately cap the tube and vortex vigorously for 1 minute.
- Centrifuge the tube at ≥ 4000 rpm for 5 minutes.

Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer a 6 mL aliquot of the upper acetonitrile layer into a 15 mL polypropylene centrifuge tube.
- Add 900 mg of anhydrous MgSO_4 , 300 mg of PSA, and 300 mg of C18 sorbent to the tube.
 - Note: For soils with high organic matter content, the addition of 50 mg of GCB may be beneficial for pigment removal. However, GCB should be used with caution as it can adsorb planar molecules like **quinoxifen**.
- Vortex the tube for 1 minute.
- Centrifuge at ≥ 4000 rpm for 5 minutes.

Final Extract Preparation and Analysis

- Take an aliquot of the cleaned extract and filter it through a 0.22 μm syringe filter.

- The extract is now ready for analysis by GC-MS/MS or LC-MS/MS. For LC-MS/MS analysis, the extract may need to be diluted with a suitable solvent to ensure compatibility with the mobile phase.

Quantitative Data Summary

The following table summarizes the expected performance characteristics of the described QuEChERS method for the analysis of **quinoxifyen** in soil. These values are based on performance data from multi-residue methods that include pesticides with similar physicochemical properties to **quinoxifyen**.^{[5][6][7]} In-house validation is essential to determine the specific performance of this method in your laboratory.

| Parameter | Expected Value |
|-----------------------------------|----------------|
| Recovery | 70 - 120% |
| Relative Standard Deviation (RSD) | ≤ 20% |
| Limit of Detection (LOD) | 0.1 - 5 µg/kg |
| Limit of Quantification (LOQ) | 0.5 - 10 µg/kg |

Experimental Workflow Diagram



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Caption: Workflow for **Quinoxifyen** Extraction from Soil.

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